

Technical Monograph: Spectroscopic Characterization of Diethylvinylchlorosilane

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Compound of Interest

Compound Name: Diethylvinylchlorosilane

Cat. No.: B13842395

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Executive Summary

Diethylvinylchlorosilane (Et

ViSiCl) represents a critical class of organosilicon intermediates used primarily as a capping agent and cross-linking precursor in the synthesis of vinyl-functionalized polysiloxanes. Unlike its dimethyl analogue, the diethyl substitution provides increased steric bulk, influencing the kinetics of nucleophilic substitution at the silicon center.

This guide provides a definitive reference for the spectroscopic identification of Et

ViSiCl. It synthesizes nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data, grounded in the fundamental physics of organosilicon chemistry. The protocols detailed herein prioritize the maintenance of anhydrous conditions, as the Si-Cl bond is highly susceptible to rapid hydrolysis.

Physical & Chemical Properties

Before spectroscopic analysis, verification of bulk physical properties is essential for initial purity assessment.

Property	Value	Notes
Molecular Formula	C	
	H	
	ClSi	
Molecular Weight	148.71 g/mol	Isotopic average
Boiling Point	~135–140 °C	Predicted based on homologous series (EtSiCl is 144°C)
Density	~0.9 – 1.0 g/mL	Typical for alkylchlorosilanes
Appearance	Colorless, fuming liquid	Reacts with moisture to release HCl
Solubility	Soluble in aprotic solvents	Hexane, Toluene, DCM, THF (anhydrous)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural validation. The silicon center, bonded to an electronegative chlorine, induces specific deshielding effects on the adjacent ethyl and vinyl protons.

Sample Preparation Protocol

Critical: The Si-Cl bond hydrolyzes immediately upon contact with moisture, producing silanols and HCl, which will distort chemical shifts and broaden peaks.

- Solvent: Use Benzene-d

(C

D

) or Chloroform-d (CDCl

) dried over molecular sieves (4Å). Benzene-d

is preferred to avoid acid-catalyzed exchange typical in "wet" CDCl

.

- Tube Prep: Oven-dry NMR tubes at 120°C for >2 hours.
- Atmosphere: Prepare samples in a nitrogen-filled glovebox or use a Schlenk line.

¹H NMR Data (400 MHz, C D)

The spectrum is characterized by the vinyl group's ABC spin system and the ethyl group's multiplet patterns.

Moiety	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Si-CH -CH	0.95 – 1.05	Triplet (Hz)	6H	Methyl protons of the ethyl group.
Si-CH -CH	0.70 – 0.85	Quartet (Hz)	4H	Methylene protons directly attached to Si. Shielded by Si.
Si-CH=CH	5.70 – 6.20	Multiplet (ABC System)	3H	Characteristic vinyl pattern. The Si-Cl group deshields these slightly compared to vinylsilanes.

¹³C NMR Data (100 MHz, C D)

Carbon Environment	Shift (, ppm)	Notes
Si-CH	6.0 – 9.0	Directly bonded to Si; significantly shielded.
Si-CH -CH	7.0 – 8.5	Methyl carbon of the ethyl chain.
Si-CH=CH	132.0 – 135.0	Vinyl CH (alpha to Si).
Si-CH=CH	136.0 – 139.0	Vinyl CH (beta to Si).

Si NMR Data

- Shift:

+30 to +35 ppm (relative to TMS).
- Diagnostic Value: The positive shift is diagnostic of a monochlorosilane (R SiCl). Alkylsilanes (R Si) typically appear near 0 ppm or negative values. The electronegative Cl atom deshields the silicon nucleus.

Infrared (IR) Spectroscopy

IR analysis is particularly useful for rapid quality control to detect hydrolysis (broad -OH bands).

Key Diagnostic Bands

Wavenumber (cm)	Vibration Mode	Intensity	Interpretation
3050, 3010	=C-H Stretch	Weak	Vinyl C-H stretching.
2960, 2880	C-H Stretch	Strong	Ethyl C-H stretching (asymmetric/symmetric).
1590 – 1600	C=C Stretch	Medium	Diagnostic vinyl group stretch attached to Si.
1405	=CH Scissoring	Medium	Vinyl in-plane deformation.
1250	Si-C Deformation	Strong	Characteristic "Si-Methyl/Ethyl" band.
960 – 1010	=CH Out-of-plane	Strong	Vinyl wagging modes.
470 – 550	Si-Cl Stretch	Very Strong	Primary confirmation of the chlorosilane functionality.

Contamination Alert: The appearance of a broad band at 3400 cm

(Si-OH) or a sharp doublet at 1050-1100 cm

(Si-O-Si) indicates hydrolysis and siloxane condensation.

Mass Spectrometry (MS)

Electron Impact (EI) ionization (70 eV) provides a distinct fragmentation pattern driven by the stability of the silyl cation.

Fragmentation Logic[4]

- Molecular Ion (M

): Visible at m/z 148 and 150 (due to

Cl/

Cl isotopes in a 3:1 ratio).

- Base Peak: Often results from the loss of the largest alkyl group or the formation of a stabilized silyl cation.
- Isotopic Clusters: The presence of Cl and Si creates distinct isotopic envelopes (Si has

Si,

Si,

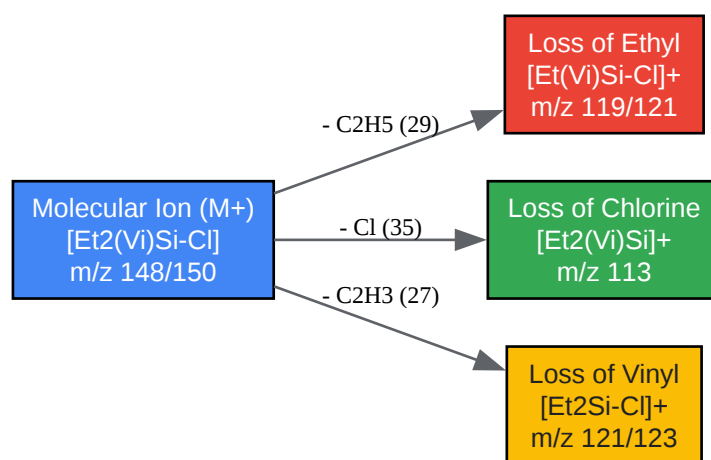
Si; Cl has

Cl,

Cl).

Visualization: Fragmentation Pathway

The following diagram illustrates the primary fragmentation pathways for **Diethylvinylchlorosilane** under EI conditions.

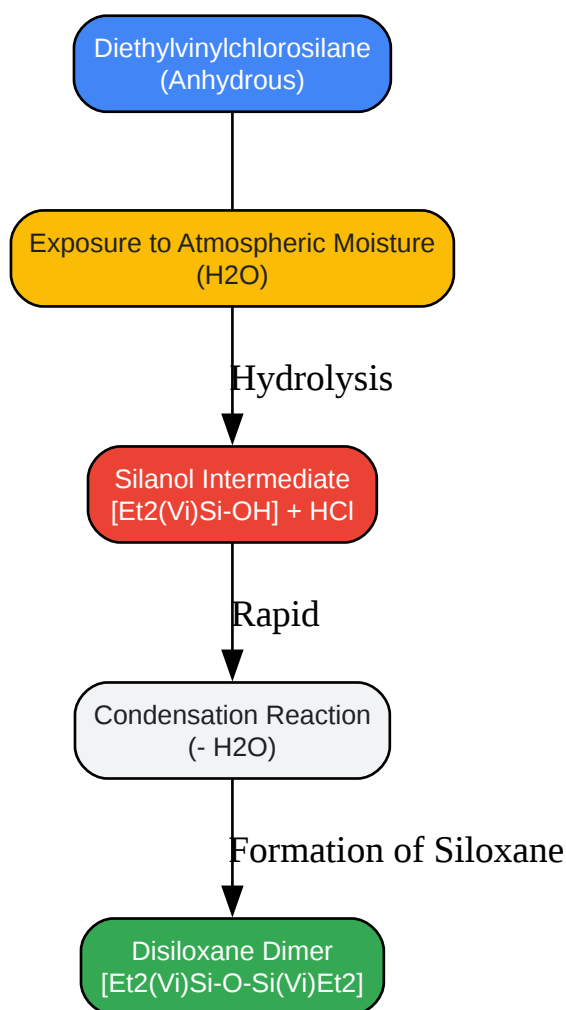


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Figure 1: Predicted EI-MS fragmentation pathways showing the loss of ethyl, vinyl, and chlorine radicals.

Experimental Workflow: Hydrolysis & Stability

Understanding the reactivity of the Si-Cl bond is crucial for safe handling and accurate analysis. The following workflow outlines the degradation pathway if the sample is mishandled.



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Figure 2: Hydrolysis pathway. Note that the release of HCl can damage analytical equipment (e.g., MS detectors, NMR probes).

References

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Sources

- [1. Infrared spectroscopy correlation table - Wikipedia \[en.wikipedia.org\]](#)
- [2. s-a-s.org \[s-a-s.org\]](#)
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